

Technical Guide: Solubility Profile of C.I. Acid Yellow 42

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Compound of Interest

Compound Name: C.I. Acid Yellow 42

Cat. No.: B15597536

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Yellow 42** in various solvents. The information is compiled from available technical data to assist researchers in its application.

Introduction

C.I. Acid Yellow 42 is an acid dye characterized by its bright yellow powder form.^{[1][2][3]} Its solubility in different solvent systems is a critical parameter for its application in various industrial and research settings, including textile dyeing and the preparation of solutions for analytical studies.^{[1][2]} This guide details the known quantitative and qualitative solubility data and provides a general experimental protocol for its determination.

Physicochemical Properties

- C.I. Name: Acid Yellow 42
- C.I. Number: 22910

- CAS Number: 6375-55-9
- Molecular Formula: $C_{32}H_{24}N_8Na_2O_8S_2$
- Molecular Weight: 758.69 g/mol
- Appearance: Bright yellow powder[1][2]

Solubility Data

The solubility of **C.I. Acid Yellow 42** has been characterized in aqueous and organic solvents. The following table summarizes the available quantitative and qualitative data.

Solvent	Quantitative Solubility	Temperature (°C)	Qualitative Description	Appearance of Solution
Water	17.27 g/L	20	Soluble	Lemon Yellow
Ethanol	Not Available	-	Soluble	Lemon Yellow
Acetone	Not Available	-	Slightly Soluble	-

Note: The color of the aqueous solution of **C.I. Acid Yellow 42** remains unchanged upon the addition of concentrated hydrochloric acid or concentrated sodium hydroxide.[1][3] In concentrated sulfuric acid, the dye is lemon yellow, and this color persists upon dilution.[1][3]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **C.I. Acid Yellow 42** in a given solvent using the saturation shake-flask method coupled with UV-Vis spectrophotometry. This method is widely applicable for colored compounds.

Materials and Equipment

- **C.I. Acid Yellow 42**
- Solvent of interest (e.g., water, ethanol)
- Analytical balance

- Volumetric flasks
- Mechanical shaker or magnetic stirrer
- Centrifuge
- Spectrophotometer
- Syringe filters (0.45 μm)
- Pipettes

Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of **C.I. Acid Yellow 42** to a known volume of the solvent in a sealed container. This ensures that the solution reaches saturation.
- **Equilibration:** Place the container in a mechanical shaker or on a magnetic stirrer and agitate at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the solution to stand to let the excess solid settle. For a more complete separation, centrifuge the solution at a high speed.
- **Sample Collection and Dilution:** Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filter the supernatant through a 0.45 μm syringe filter. A precise dilution of the clear, saturated solution may be necessary to bring its absorbance within the linear range of the spectrophotometer.
- **Spectrophotometric Analysis:** Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **C.I. Acid Yellow 42**.
- **Quantification:** Calculate the concentration of the dye in the saturated solution using a pre-established calibration curve of known concentrations of **C.I. Acid Yellow 42** versus their absorbance. The solubility is then determined by accounting for the dilution factor.

Visual Representation of Experimental Workflow

The following diagram illustrates the experimental workflow for determining the solubility of **C.I. Acid Yellow 42**.

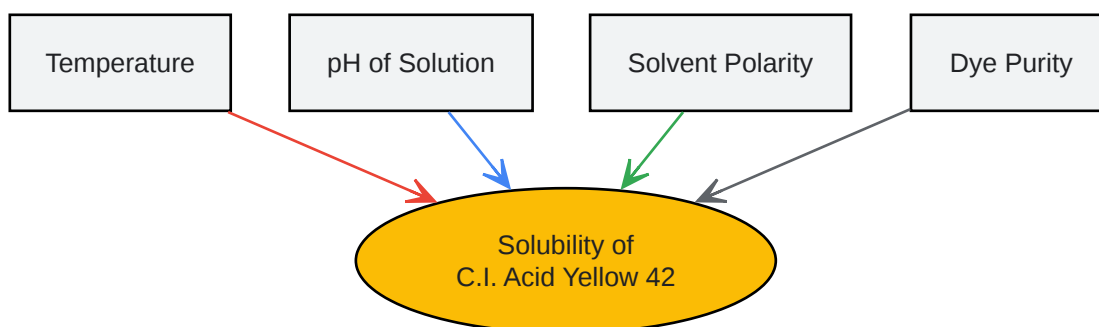


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Caption: Experimental workflow for solubility determination.

Logical Relationship of Factors Affecting Solubility

The solubility of acid dyes like **C.I. Acid Yellow 42** is influenced by several factors. The diagram below illustrates these relationships.



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Caption: Factors influencing dye solubility.

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References

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